

Essential Safety and Logistical Information for Handling Furfuryl Isopropyl Sulfide

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Compound of Interest

Compound Name: Furfuryl isopropyl sulfide

Cat. No.: B155061

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Furfuryl isopropyl sulfide**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Chemical and Physical Properties

Furfuryl isopropyl sulfide is a combustible liquid that is yellow to brown in color.^[1] It is important to be aware of its physical and chemical properties to ensure safe handling.

Property	Value
Molecular Formula	C8H12OS
Molecular Weight	156.25 g/mol
Boiling Point	79 °C
Flash Point	168.00 °F (75.56 °C) ^[2]
Specific Gravity	1.01300 to 1.02000 @ 20.00 °C ^[2]
Refractive Index	1.49700 to 1.50800 @ 20.00 °C ^[2]

Hazard Identification and First Aid

Furfuryl isopropyl sulfide is classified as a combustible liquid.^[1] Potential health effects include:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[\[1\]](#)
- Ingestion: May be harmful if swallowed.[\[1\]](#)
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[\[1\]](#)
- Eye Contact: May cause eye irritation.[\[1\]](#)

In case of exposure, follow these first-aid measures and consult a physician:[\[1\]](#)

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. [1]
Skin Contact	Wash off with soap and plenty of water. [1]
Eye Contact	Flush eyes with water as a precaution. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. [1]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Furfuryl isopropyl sulfide** to minimize exposure and ensure safety.

PPE Category	Specifications
Respiratory Protection	While not always required, if protection is desired, use multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. Respirators and their components must be approved under appropriate government standards such as NIOSH (US) or CEN (EU). [1]
Hand Protection	Handle with gloves. Inspect gloves prior to use and use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands after handling. [1]
Eye Protection	Use safety glasses with side-shields conforming to EN166 or equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). [1]
Body Protection	Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [1]

Operational and Handling Procedures

Safe Handling:

- Avoid Contact: Avoid contact with skin and eyes.[\[1\]](#)
- Avoid Inhalation: Avoid inhalation of vapor or mist.[\[1\]](#)
- Ignition Sources: Keep away from sources of ignition. No smoking.[\[1\]](#)
- Electrostatic Charge: Take measures to prevent the buildup of electrostatic charge.[\[1\]](#)

- Hand Washing: Wash hands before breaks and immediately after handling the product.[\[1\]](#)

Storage:

- Container: Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Resealing: Containers that are opened must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)

Spill and Disposal Procedures

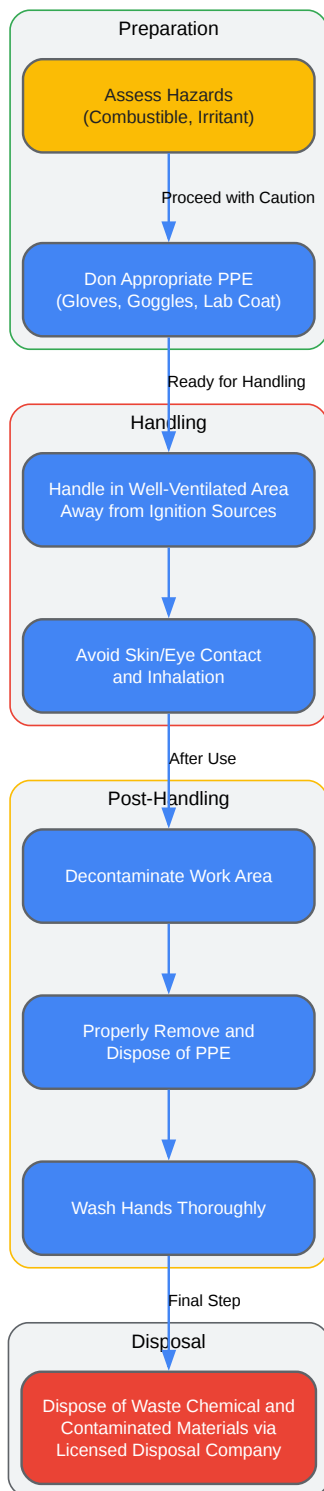
Spill Containment and Cleanup:

- Contain the spillage.
- Collect with an electrically protected vacuum cleaner or by wet-brushing.
- Place in a suitable, closed container for disposal according to local regulations.[\[1\]](#)

Disposal:

- Product: This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber. Offer surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)
- Contaminated Packaging: Dispose of as unused product.[\[1\]](#)

Safety Workflow Diagram



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Caption: Workflow for Safe Handling and Disposal of **Furfuryl Isopropyl Sulfide**.

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